Application Notes and Protocols for Testing Azithromycin Synergy with Other Antibiotics

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Compound of Interest

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These application notes provide detailed protocols for assessing the synergistic activity of azithromycin with other antibiotics against various bacterial pathogens. The following methodologies are described: the checkerboard assay, the time-kill assay, and the E-test synergy method.

Introduction

The increasing prevalence of antibiotic resistance necessitates the exploration of combination therapies to enhance efficacy and combat multidrug-resistant organisms. Azithromycin, a macrolide antibiotic, has shown synergistic effects when combined with other antimicrobial agents, offering a potential strategy to overcome resistance.[1][2] Synergy testing is crucial to identify effective antibiotic combinations and to understand their interactions, which can be synergistic, additive, indifferent, or antagonistic.

Key Methodologies for Synergy Testing

Several in vitro methods are commonly employed to evaluate antibiotic synergy. The most prominent include:

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- Checkerboard Assay: A microdilution method that allows for the testing of numerous combinations of two antibiotics simultaneously to determine the Fractional Inhibitory Concentration (FIC) index.[3][4]
- Time-Kill Assay: A dynamic method that measures the rate of bacterial killing over time when exposed to single antibiotics and their combinations.[5][6]
- E-test Synergy: A gradient diffusion method that provides a simple and rapid way to screen for synergy between two antibiotics.[7][8]

Data Presentation: Azithromycin Synergistic Combinations

The following table summarizes published data on the synergistic activity of azithromycin with other antibiotics against various bacterial species, with synergy primarily defined by a Fractional Inhibitory Concentration Index (FICI) of ≤ 0.5.

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Antibiotic Combination	Bacterial Species	Number of Isolates	Percentage of Synergy (FICI ≤ 0.5)	Reference(s)
Azithromycin + Colistin	Klebsiella pneumoniae (OXA-48-producing)	9	88.89%	[9]
Azithromycin + Fosfomycin	Klebsiella pneumoniae (OXA-48-producing)	9	77.78%	[9]
Azithromycin + Tigecycline	Klebsiella pneumoniae (MDR)	12	75%	[10]
Azithromycin + Fosfomycin	Klebsiella pneumoniae (MDR)	12	100%	[10]
Azithromycin + Colistin	Klebsiella pneumoniae (MDR)	12	58.3%	[10]
Azithromycin + Ciprofloxacin	Brucella melitensis	16	56.25% (by E-test)	[3]
Azithromycin + Meropenem	Pseudomonas aeruginosa (MDR)	27	Additive effect (FIC 0.5-1) in 72%	[11]
Azithromycin + Cefoperazone/Sulbactam	Pseudomonas aeruginosa (MDR)	27	Additive effect (FIC 0.5-1) in 40%	[11]
Azithromycin + Cefixime	Klebsiella pneumoniae	Not specified	91%	[12]

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Experimental Protocols

Checkerboard Assay Protocol

This protocol details the microdilution checkerboard method to determine the FICI and assess synergy.[3][4]

a. Materials:

- 96-well microtiter plates
- Bacterial inoculum (adjusted to 0.5 McFarland standard)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Stock solutions of Azithromycin and the second antibiotic
- Multichannel pipette

b. Procedure:

- Prepare serial twofold dilutions of Azithromycin (horizontally) and the second antibiotic (vertically) in the 96-well plate.
- The final volume in each well should be 100 µL, with each well containing a unique combination of concentrations of the two antibiotics.
- Include wells with each antibiotic alone to determine the Minimum Inhibitory Concentration (MIC) of each drug individually.
- Inoculate each well (except for sterility controls) with 100 µL of the bacterial suspension (final concentration of approximately 5 x 10^5 CFU/mL).
- Incubate the plates at 35°C for 16-20 hours.
- After incubation, visually inspect the plates for turbidity to determine the MIC of each drug alone and in combination. The MIC is the lowest concentration of the antibiotic that completely inhibits visible growth.

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c. Data Analysis: Calculate the Fractional Inhibitory Concentration (FIC) for each drug and the FICI for the combination using the following formulas:

- FIC of Drug A = MIC of Drug A in combination / MIC of Drug A alone
- FIC of Drug B = MIC of Drug B in combination / MIC of Drug B alone
- FICI = FIC of Drug A + FIC of Drug B

d. Interpretation of FICI:[4][13][14]

- Synergy: FICI ≤ 0.5
- Additive/Indifference: 0.5 < FICI ≤ 4
- Antagonism: FICI > 4

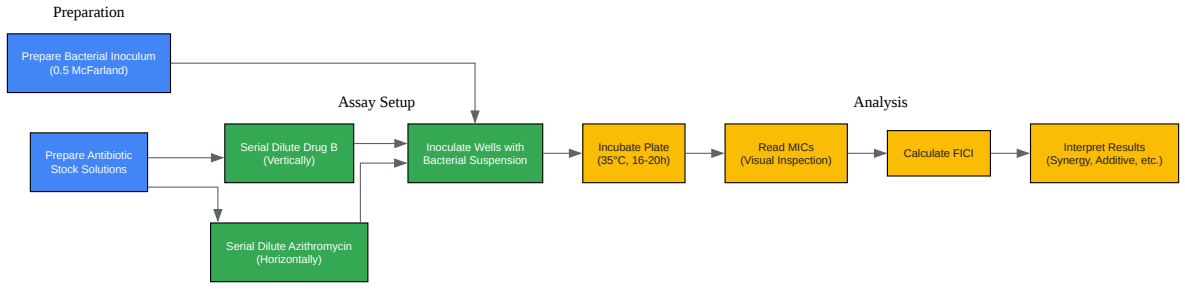

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Diagram 1: Checkerboard Assay Workflow

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Time-Kill Assay Protocol

This protocol describes the time-kill kinetic assay to evaluate the bactericidal activity of antibiotic combinations over time.[5][6]

a. Materials:

- Bacterial culture in logarithmic growth phase
- Culture tubes or flasks with CAMHB
- Azithromycin and the second antibiotic at desired concentrations (e.g., 0.5x, 1x, 2x MIC)
- Sterile saline for dilutions
- Agar plates for colony counting

b. Procedure:

- Prepare tubes with CAMHB containing the antibiotics alone and in combination at the desired concentrations. Include a growth control tube without any antibiotic.
- Inoculate each tube with the bacterial culture to a final density of approximately 5 x 10^5 CFU/mL.
- Incubate all tubes in a shaking incubator at 37°C.
- At specified time points (e.g., 0, 2, 4, 6, 8, 24 hours), withdraw an aliquot from each tube.
- Perform serial dilutions of the aliquots in sterile saline.
- Plate the dilutions onto agar plates and incubate for 18-24 hours at 37°C.
- Count the number of colonies (CFU/mL) for each time point and treatment condition.

c. Data Analysis:

- Plot the log10 CFU/mL versus time for each antibiotic combination and control.

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- Synergy is defined as a ≥ 2-log10 decrease in CFU/mL between the combination and its most active single agent at 24 hours.
- Bactericidal activity is defined as a ≥ 3-log10 reduction in CFU/mL from the initial inoculum.

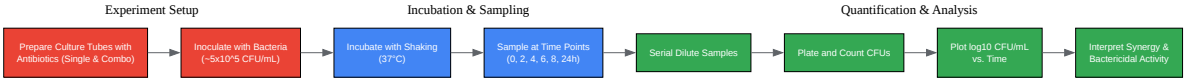

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Diagram 2: Time-Kill Assay Workflow

E-test Synergy Protocol

This protocol outlines the E-test gradient diffusion method for synergy testing.[7][8]

a. Materials:

- Mueller-Hinton agar (MHA) plates
- Bacterial inoculum (adjusted to 0.5 McFarland standard)
- E-test strips for Azithromycin and the second antibiotic
- Sterile swabs

b. Procedure:

- Inoculate the entire surface of an MHA plate evenly with the bacterial suspension using a sterile swab.
- Allow the plate to dry for 5-15 minutes.
- Place the E-test strip for the first antibiotic onto the agar surface.

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- Place the E-test strip for the second antibiotic at a 90-degree angle to the first strip, with the intersection at the respective MIC values.
- Alternatively, for some methods, one strip is placed, and then a second strip is placed crossing the first after a pre-incubation period.
- Incubate the plate at 35°C for 16-20 hours.

c. Data Analysis:

- Read the MIC value for each antibiotic at the point where the elliptical zone of inhibition intersects the E-test strip.
- The shape of the inhibition zone at the intersection of the two strips indicates the nature of the interaction.
- Calculate the FICI using the MIC values from the strips: FICI = (MIC of Drug A in combination / MIC of Drug A alone) + (MIC of Drug B in combination / MIC of Drug B alone).

d. Interpretation:

- Synergy: A distinct enhancement of the inhibition zone at the intersection, often forming a "teardrop" or "bubble" shape, and a FICI ≤ 0.5.
- Indifference: The inhibition zones intersect without any distortion.
- Antagonism: A reduction of the inhibition zone at the intersection.

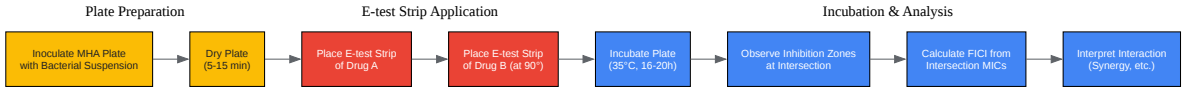

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Diagram 3: E-test Synergy Workflow

Proposed Mechanism of Azithromycin Synergy

One of the proposed mechanisms for the synergistic effect of azithromycin with certain antibiotics, such as colistin and fosfomycin, against Gram-negative bacteria involves the disruption of the bacterial outer membrane.[10][15][16] Agents like colistin can permeabilize the outer membrane, which is a significant barrier to many antibiotics, thereby facilitating the entry of azithromycin into the bacterial cell where it can reach its ribosomal target and inhibit protein synthesis more effectively.

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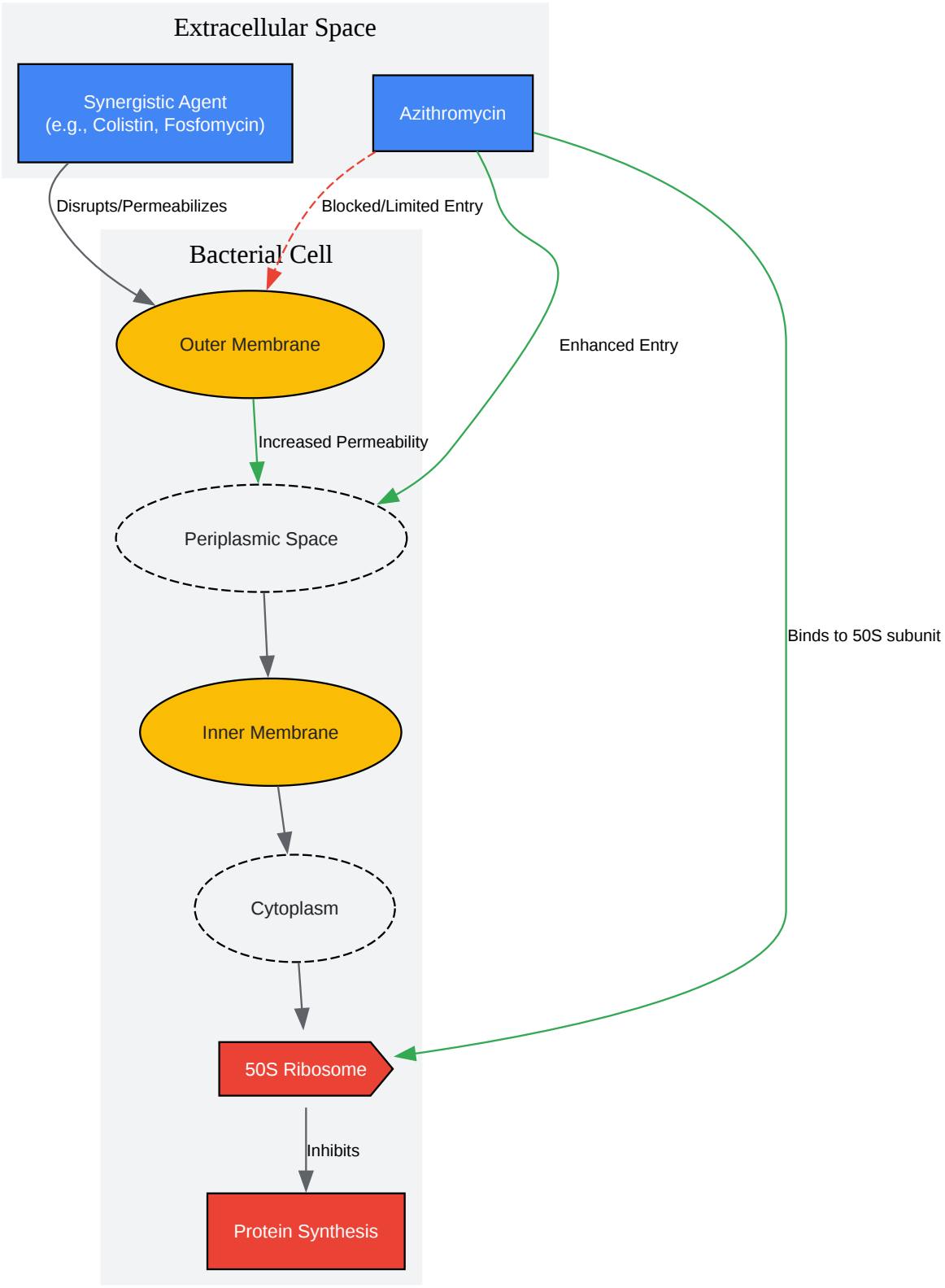

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Diagram 4: Proposed Synergy Mechanism

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